

In-Depth Technical Guide to the Spectroscopic Data of 1,4-O-Diferuloylsecoisolariciresinol

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Compound of Interest

Compound Name: 1,4-O-DiferuloyIsecoisolariciresinol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **1,4-O-DiferuloyIsecoisolariciresinol**, a lignan derivative of interest for its potential pharmacological activities. The information presented herein, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, is intended to support research and development efforts in the fields of natural product chemistry, pharmacology, and drug discovery.

Spectroscopic Data

The structural elucidation of **1,4-O-DiferuloyIsecoisolariciresinol**, also known as 9,9'-O-diferuloyI-(-)-secoisolariciresinol, has been accomplished through a combination of one- and two-dimensional NMR spectroscopy and high-resolution mass spectrometry (HRMS). The following tables summarize the key quantitative data obtained from these analyses.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ¹H NMR Spectroscopic Data for **1,4-O-DiferuloyIsecoisolariciresinol** (in CD₃OD)



Position	Chemical Shift (δ) in ppm	
2-H, 6-H	6.95 (d, J = 8.1 Hz), 6.93 (d, J = 8.1 Hz)	
5-H	6.77 (d, J = 8.1 Hz), 6.75 (d, J = 8.1 Hz)	
2'-H, 6'-H	7.02 (d, J = 1.9 Hz), 7.01 (d, J = 1.9 Hz)	
5'-H	6.81 (d, J = 8.2 Hz), 6.79 (d, J = 8.2 Hz)	
7-Ηα	2.81 (dd, J = 13.8, 5.9 Hz)	
7-Ηβ	2.92 (dd, J = 13.8, 6.2 Hz)	
8-H	2.39 (m)	
9-Ηα	4.25 (dd, J = 11.2, 5.9 Hz)	
9-нβ	4.42 (dd, J = 11.2, 4.8 Hz)	
7'-Ηα	2.79 (dd, J = 13.8, 6.0 Hz)	
7'-Нβ	2.90 (dd, J = 13.8, 6.3 Hz)	
8'-H	2.37 (m)	
9'-Ηα	4.02 (dd, J = 11.2, 6.0 Hz)	
9'-Нβ	4.34 (dd, J = 11.2, 4.9 Hz)	
2"-H, 6"-H	7.18 (d, J = 1.9 Hz), 7.16 (d, J = 1.9 Hz)	
5"-H	6.83 (d, J = 8.2 Hz), 6.81 (d, J = 8.2 Hz)	
7"-H	7.62 (d, J = 15.9 Hz)	
8"-H	6.38 (d, J = 15.9 Hz)	
OMe	3.87 (s), 3.86 (s), 3.85 (s), 3.84 (s)	

Table 2: ¹³C NMR Spectroscopic Data for **1,4-O-DiferuloyIsecoisolariciresinol** (in CD₃OD)



Position	Chemical Shift (δ) in ppm	
1, 1'	133.9, 133.8	
2, 2'	114.1, 114.0	
3, 3'	149.2, 149.1	
4, 4'	146.9, 146.8	
5, 5'	116.7, 116.6	
6, 6'	122.3, 122.2	
7, 7'	39.1, 39.0	
8, 8'	44.5, 44.4	
9, 9'	67.2, 67.1	
1", 1"'	127.9, 127.8	
2", 2"'	111.4, 111.3	
3", 3"'	149.9, 149.8	
4", 4"'	149.2, 149.1	
5", 5"'	116.4, 116.3	
6", 6"'	124.0, 123.9	
7", 7"	146.9, 146.8	
8", 8"'	115.6, 115.5	
9", 9"'	168.9, 168.8	
OMe	56.4 (4C)	

Mass Spectrometry (MS) Data

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for **1,4-O-Diferuloylsecoisolariciresinol**



lon	Calculated m/z	Found m/z
[M + Na]+	737.2574	737.2571

Experimental Protocols NMR Spectroscopy

 1 H and 13 C NMR spectra were recorded on a Bruker AVANCE III HD 850 MHz spectrometer. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak (CD₃OD: δH 3.31, δC 49.0). Standard 1D and 2D NMR experiments (COSY, HSQC, HMBC) were performed to achieve unequivocal assignment of proton and carbon signals.

Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed on a Waters SYNAPT G2-Si HDMS system. The sample was dissolved in methanol and introduced into the ESI source. Data was acquired in positive ion mode.

Anti-inflammatory Activity Assay

The anti-inflammatory potential of **1,4-O-DiferuloyIsecoisolariciresinol** was evaluated by measuring its ability to inhibit lipopolysaccharide (LPS)-induced nitric oxide (NO) production in RAW 264.7 macrophage cells.

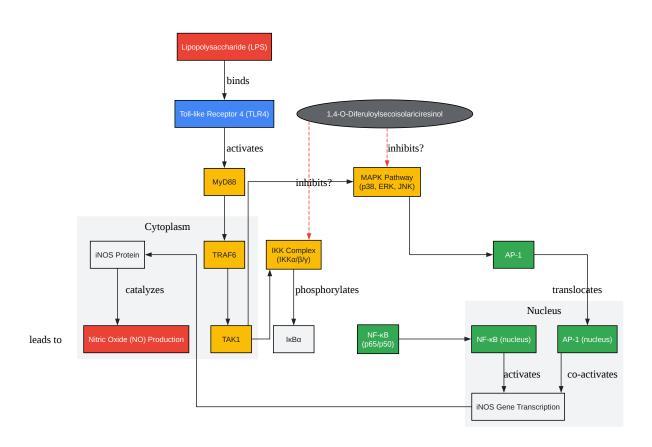
- Cell Culture: RAW 264.7 cells were cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- Treatment: Cells were pre-treated with various concentrations of 1,4-O-Diferuloylsecoisolariciresinol for 1 hour.
- Stimulation: Subsequently, the cells were stimulated with LPS (1 μ g/mL) for 24 hours to induce an inflammatory response.
- Nitric Oxide Measurement: The concentration of nitrite, a stable product of NO, in the culture supernatant was measured using the Griess reagent. The absorbance at 540 nm was measured with a microplate reader.



Signaling Pathway

1,4-O-DiferuloyIsecoisolariciresinol has been shown to inhibit the production of nitric oxide in LPS-stimulated macrophages. This suggests an interference with the inflammatory signaling cascade initiated by LPS. A plausible mechanism of action involves the modulation of key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways, which are critical for the expression of pro-inflammatory mediators like inducible nitric oxide synthase (iNOS).





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